

Application Notes: Microcin C7 Antimicrobial Activity Assay

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Compound of Interest

Compound Name: **Microcin C7**

Cat. No.: **B1577374**

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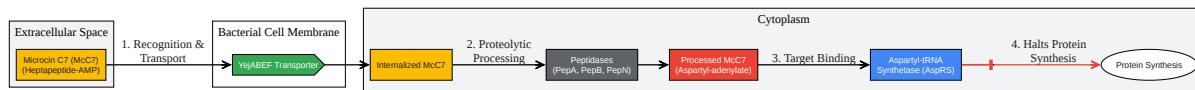
Introduction

Microcin C7 (McC7) is a potent "Trojan horse" antimicrobial peptide produced by *Escherichia coli*.^{[1][2]} It consists of a heptapeptide C-terminally attached to a modified adenosine monophosphate (AMP).^{[1][3]} McC7 gains entry into susceptible Gram-negative bacteria, such as *E. coli*, *Salmonella*, and *Shigella*, through the *YejABEF* oligopeptide transporter.^{[4][5]} Once inside the cytoplasm, cellular peptidases process the molecule, releasing a toxic payload: a nonhydrolyzable aspartyl-adenylate.^{[4][5]} This molecule mimics an intermediate in the charging of tRNA with aspartate, effectively inhibiting aspartyl-tRNA synthetase (AspRS), a crucial enzyme for protein synthesis.^{[4][5]} This targeted mechanism of action, which ultimately halts protein production and leads to cell death, makes McC7 a promising candidate for the development of new antibiotics, particularly in an era of rising antimicrobial resistance.^{[6][7]}

These application notes provide a detailed protocol for determining the antimicrobial activity of **Microcin C7** by measuring its Minimum Inhibitory Concentration (MIC) using the broth microdilution method. The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation.^{[8][9]}

Mechanism of Action: Microcin C7

The antimicrobial action of **Microcin C7** follows a multi-step process, beginning with its transport into the target bacterial cell and culminating in the inhibition of protein synthesis.



Day 1: Inoculum Preparation

1. Inoculate single colony in broth

2. Incubate overnight at 37°C

3. Standardize culture to 0.5 McFarland (OD₆₀₀)

4. Prepare final inoculum (~5 × 10⁵ CFU/mL)

Day 3: Incubation & Results

8. Incubate plate at 37°C for 16-24h

9. Determine MIC: Lowest concentration with no visible growth

Day 2: Assay Setup

5. Prepare 2-fold serial dilutions of McC7

6. Add 50µL broth + 50µL McC7 dilutions to plate

7. Add 100µL bacterial inoculum to wells

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